

Technical Guide to the Safe Handling of 2-Chloro-3-methylthiophene

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Compound of Interest

Compound Name: 2-Chloro-3-methylthiophene

Cat. No.: B080250

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Chloro-3-methylthiophene** (CAS No: 14345-97-2) is not readily available in public domains. This guide has been compiled using safety data from structurally analogous compounds, including 2-chlorothiophene, 2-chloro-5-methylthiophene, and other chlorinated thiophene derivatives. It is imperative to handle this chemical with extreme caution and to consult with a qualified safety professional before use. This document should be used as a supplementary resource to a comprehensive, substance-specific risk assessment.

Hazard Identification and Classification

Based on data from similar chlorinated and methylated thiophenes, **2-Chloro-3-methylthiophene** is anticipated to be a hazardous substance.^[1] It is likely classified as a flammable liquid that can cause significant skin, eye, and respiratory irritation.^{[2][3]} The Globally Harmonized System (GHS) classification, extrapolated from analogous compounds, is summarized below.

Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[2]	Warning	
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage.[4] / H315: Causes skin irritation.[2]	Danger / Warning	corrosive, exclamation
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage.[4] / H319: Causes serious eye irritation.[3]	Danger / Warning	corrosive, exclamation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][3]	Warning	exclamation

Physical and Chemical Properties

Quantitative data for **2-Chloro-3-methylthiophene** is limited. The properties of 2-chlorothiophene are provided below for estimation purposes.

Table 2: Physical and Chemical Properties of 2-Chlorothiophene (Analogue)

Property	Value
Molecular Formula	C ₅ H ₅ ClS[5]
Appearance	Light brown liquid[6]
Odor	Stench[6]
Boiling Point	127 - 129 °C @ 760 mmHg[6]
Melting Point	-71.9 °C[6]
Flash Point	22 °C (71.6 °F)[6]
Specific Gravity	1.280 g/cm ³ [6]
Vapor Pressure	10.66 hPa @ 20 °C[6]
Solubility	Insoluble in water[7]

Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize risk.

Safe Handling

- Ventilation: All work must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[1]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. [8] Use only non-sparking tools and explosion-proof electrical equipment.[6][8]
- Static Discharge: To prevent ignition from static electricity, all metal parts of equipment must be grounded.[8]
- Personal Contact: Avoid all contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.[9] Wash hands thoroughly after handling.[10]

Storage Conditions

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[8\]](#)
Some analogous compounds recommend storage in a freezer under an inert gas.[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[3\]](#)[\[8\]](#)
- Security: Containers should be stored in a locked area.[\[4\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling this substance.

Table 3: Recommended Personal Protective Equipment

Body Part	PPE Specification	Rationale and Remarks
Hands	Chemical-resistant gloves (Butyl rubber or Viton® recommended). [1]	Halogenated hydrocarbons can degrade standard nitrile gloves. Always inspect gloves before use and replace immediately if contamination is suspected. [1]
Eyes/Face	Chemical safety goggles and/or a full-face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166 to protect against splashes. [6]
Body	Flame-retardant lab coat and a chemical-resistant apron. [1]	Provides a barrier against splashes and potential ignition. Clothing should be promptly removed if contaminated. [11]
Respiratory	A NIOSH/MSHA approved respirator may be required if ventilation is inadequate or if exposure limits are exceeded. [6] [9]	Use should be based on a formal risk assessment and comply with OSHA 29 CFR 1910.134.
Footwear	Closed-toe, chemical-resistant shoes. [1]	Ensures protection from spills. [1]

First-Aid and Emergency Procedures

Immediate and appropriate action is crucial in the event of exposure. Always show the Safety Data Sheet of the analogous compound to medical personnel.[\[2\]](#)[\[3\]](#)

Table 4: First-Aid Measures by Exposure Route

Exposure Route	First-Aid Protocol
Inhalation	1. Remove the individual to fresh air immediately. [11] 2. If breathing has stopped, perform artificial respiration. [11] 3. If breathing is difficult, administer oxygen. [9] 4. Seek immediate medical attention. [4]
Skin Contact	1. Immediately take off all contaminated clothing. [4] 2. Flush the skin with large amounts of soap and water for at least 15 minutes. [9] [11] 3. Seek immediate medical attention, especially if burns or irritation develop. [6]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [6] [11] 2. Remove contact lenses if present and easy to do. [4] 3. Seek immediate medical attention from an ophthalmologist. [2] [4]
Ingestion	1. Do NOT induce vomiting. [4] 2. Rinse mouth thoroughly with water. [12] 3. If the person is conscious, have them drink one or two glasses of water. [2] 4. Seek immediate medical attention. [11]

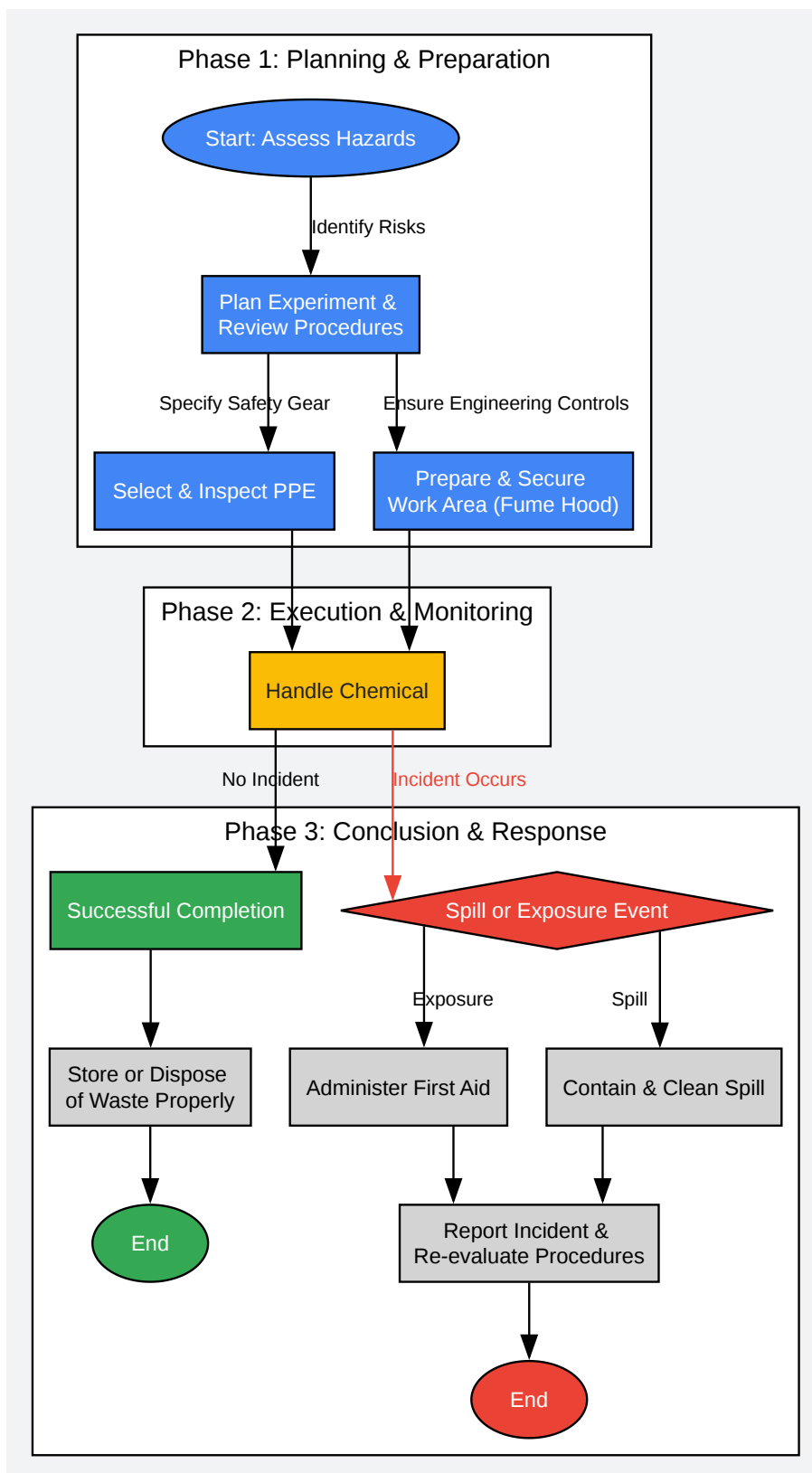
Spill and Fire-Fighting Measures

- Spill Response: Evacuate the area.[\[2\]](#) Wear full PPE.[\[13\]](#) Absorb the spill with an inert, non-combustible material (e.g., sand, Chemizorb®) and place it in a suitable, sealed container for disposal.[\[2\]](#) Prevent the product from entering drains.[\[2\]](#)

- Fire-Fighting: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.^[3]
^[6] Water spray can be used to cool containers.^[2] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^[6]

Workflow for Safe Chemical Handling

The following diagram illustrates the logical workflow for handling **2-Chloro-3-methylthiophene**, from initial assessment to emergency response.



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Caption: Logical workflow for handling hazardous chemicals.

Disposal Considerations

Chemical waste must be handled as hazardous. Dispose of contents and containers in accordance with all federal, state, and local regulations.^[10] This should be done through a licensed hazardous material disposal company.^[3] Do not dispose of the material in sanitary sewers or landfills.^[3]

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